

Operational Guide: Disposal of 1-(4-Bromophenyl)cyclopropanecarboxamide

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Compound of Interest

Compound Name:	1-(4-Bromophenyl)cyclopropanecarboxamide
CAS No.:	847361-67-5
Cat. No.:	B3029953

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Executive Summary: Immediate Action Plan

1-(4-Bromophenyl)cyclopropanecarboxamide (CAS: 847361-67-5) is a halogenated organic intermediate.^{[1][2]} It requires strict segregation from non-halogenated waste streams due to the release of corrosive hydrogen bromide (HBr) gas during thermal destruction.

- Primary Disposal Path: High-Temperature Incineration (Rotary Kiln) with Flue Gas Scrubbing.^{[1][2]}
- Critical Segregation: Do NOT mix with non-halogenated solvents or oxidizers.^[3]
- Waste Labeling: Must be tagged as "Hazardous Waste - Halogenated Organic Solid."^{[1][4]}

Part 1: Chemical Profile & Hazard Identification^{[1][4]} ^[5]

To ensure you are handling the correct compound and understanding its specific risks, verify the identity against the table below. This compound is often used as a building block in medicinal chemistry (e.g., TRPV4 antagonists).

Chemical Identity Table^{[2][4]}

Property	Specification
Chemical Name	1-(4-Bromophenyl)cyclopropanecarboxamide
CAS Number	847361-67-5 (Primary Reference)
Molecular Formula	C ₁₀ H ₁₀ BrNO
Molecular Weight	240.10 g/mol
Physical State	Solid (White to Off-white Powder)
Functional Groups	Aryl Halide (Bromine), Cyclopropane Ring, Primary Amide

The Causality of Hazard (Why we dispose of it this way)

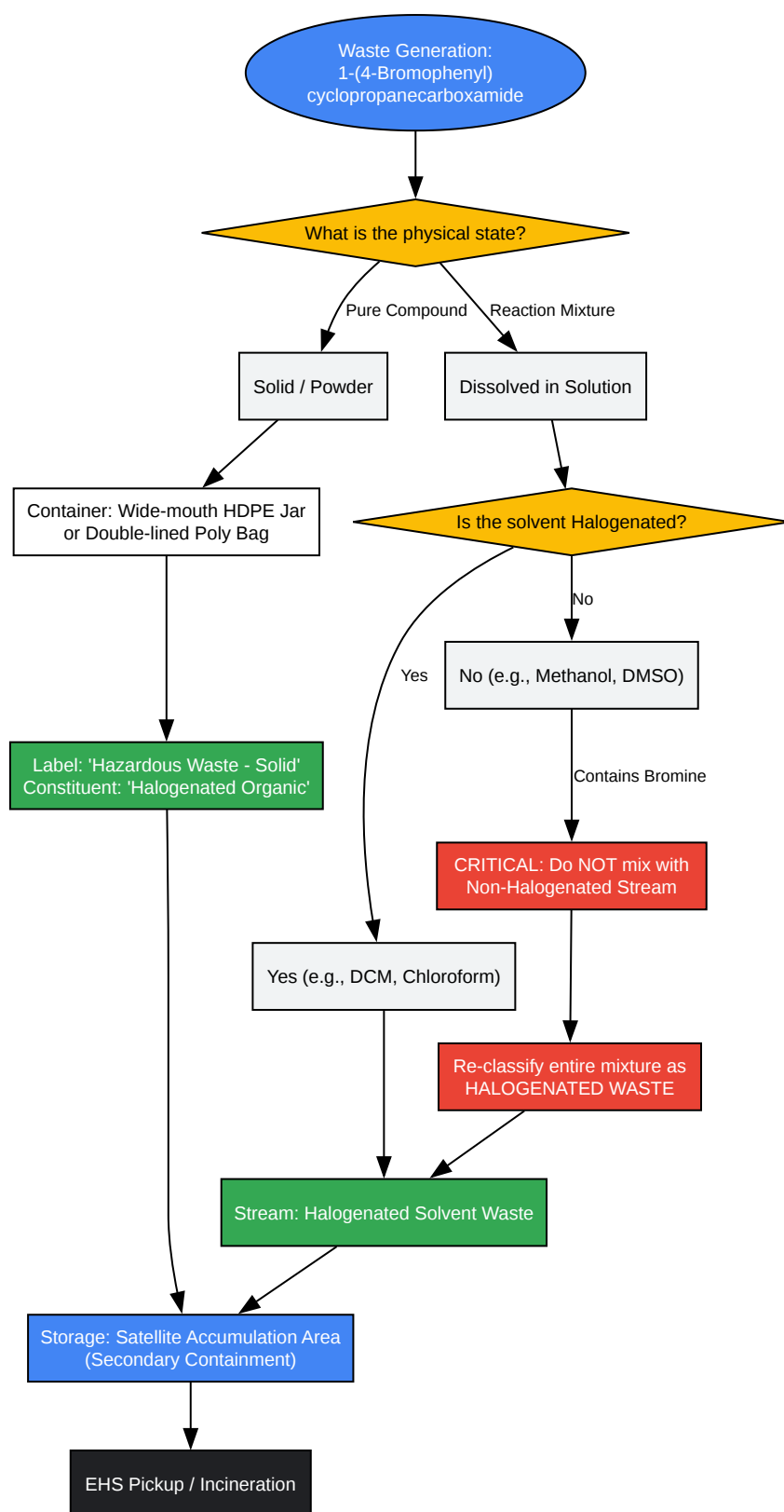
As a scientist, understanding the mechanism of hazard dictates the protocol. This is not arbitrary bureaucracy; it is based on combustion chemistry.

- The Bromine Factor (Halogenation):
 - Mechanism: Upon incineration, the carbon-bromine bond cleaves.^{[1][2]} Unlike non-halogenated organics (which burn to CO₂ and H₂O), this compound generates Hydrogen Bromide (HBr) gas.
 - Impact: HBr is highly corrosive to incinerator infrastructure and an environmental toxin.
 - Operational Consequence: This waste must be directed to facilities equipped with wet scrubbers (alkaline neutralization systems). Mixing this with non-halogenated waste forces the disposal facility to treat the entire volume as halogenated, exponentially increasing cost and environmental load.
- The Cyclopropane Factor (Ring Strain):

- Mechanism: The cyclopropane ring possesses significant ring strain energy (~27.5 kcal/mol).
- Impact: While the amide group stabilizes the molecule under ambient conditions, thermal destruction releases higher energy per unit mass than linear alkanes.
- Operational Consequence: It is suitable for fuel blending/incineration but must be classified as a high-BTU organic solid.[\[1\]](#)[\[2\]](#)

Part 2: Disposal Workflow & Decision Tree

The following diagram outlines the logical decision process for disposing of this specific compound, ensuring compliance with RCRA (Resource Conservation and Recovery Act) standards.



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Figure 1: Decision tree for segregating halogenated amide waste.^{[1][2]} Note that even if dissolved in a non-halogenated solvent like DMSO, the presence of the bromine atom forces the entire mixture into the Halogenated waste stream.^{[1][2]}

Part 3: Detailed Operational Protocols

Scenario A: Solid Waste (Pure Powder)

Use this protocol for expired shelf-life chemicals, spill cleanup residues, or failed synthesis solids.^{[1][2]}

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar or a double-lined 6-mil polyethylene bag.^{[1][2]} Do not use glass for solids unless necessary, to prevent breakage during compaction.
- Segregation: Ensure no oxidizers (e.g., nitrates, permanganates) are present in the same container. Amides can react vigorously with strong oxidizers.
- Labeling:
 - Primary Tag: "Hazardous Waste - Solid."^{[1][2]}
 - Chemical Constituent: Write the full name. Do not use abbreviations or structural formulas alone.
 - Hazard Checkbox: Check "Toxic" and "Irritant."
- Storage: Place in the Satellite Accumulation Area (SAA). Keep the container closed at all times except when adding waste.^{[4][5]}

Scenario B: Liquid Waste (Reaction Mixtures/Mother Liquor)

Use this protocol if the compound is dissolved in solvents (DMSO, Methanol, Dichloromethane).^[1]

- The "Halogen Rule": Because **1-(4-Bromophenyl)cyclopropanecarboxamide** contains bromine, any solution containing it must be treated as Halogenated Waste.^{[1][2]}

- Example: If you dissolve 5g of this compound in 1L of Methanol (a non-halogenated solvent), the entire 1L mixture is now Halogenated Waste.
- Container: Use a chemically resistant carboy (typically Nalgene/HDPE).
- Labeling:
 - Primary Tag: "Hazardous Waste - Halogenated Solvent."[\[1\]](#)[\[2\]](#)[\[5\]](#)
 - Constituents: List the solvent (e.g., "Methanol 95%") AND the solute (e.g., "**1-(4-Bromophenyl)cyclopropanecarboxamide** 5%").
- Venting: Ensure the cap is vented if there is any risk of ongoing reaction, though this amide is generally stable in solution.

Part 4: Emergency Procedures (Spills & Exposure)

[\[1\]](#)[\[10\]](#)

Self-Validating Safety System: Before handling, ensure your spill kit contains absorbent pads (for liquids) and a dustpan/brush (for solids).[\[1\]](#)[\[2\]](#) If these are missing, the system is invalid—do not proceed.

Spill Cleanup (Solid Powder)[\[1\]](#)

- PPE: Nitrile gloves (double gloving recommended), safety goggles, and a lab coat. If the powder is fine/dusty, use an N95 respirator or work inside a fume hood.
- Containment: Do not dry sweep if the dust is becoming airborne. Cover with a wet paper towel to dampen.
- Removal: Scoop up the damp powder and place it into a wide-mouth waste jar.
- Decontamination: Wipe the surface with a soap/water solution. The amide is sparingly soluble in water; a surfactant (soap) helps lift it.
- Disposal: The cleanup materials (paper towels, gloves) are now Hazardous Solid Waste.

First Aid[2]

- Inhalation: Move to fresh air immediately. The cyclopropane moiety and halogen can cause respiratory irritation [1].
- Skin Contact: Wash with soap and water for 15 minutes.
- Eye Contact: Rinse cautiously with water for 15 minutes.[6] Remove contact lenses if present.[7][8]

Part 5: Regulatory Framework & Compliance[1]

This protocol is grounded in the following regulatory standards.

- EPA RCRA (40 CFR 261): While this specific research chemical is not a "P" or "U" listed waste (unless specified by local variation), it falls under Characteristic Waste if it exhibits toxicity. However, best practice in pharmaceutical R&D dictates managing it as "Halogenated Organic Waste" regardless of concentration [2].
- Sewer Ban: Under no circumstances should this compound be poured down the drain. Halogenated aromatics are persistent environmental pollutants and toxic to aquatic life [3].

References

- U.S. Environmental Protection Agency (EPA). (2024). Halogenated Organic Compounds Regulated Under Land Disposal Restrictions (40 CFR Part 268 Appendix III). Retrieved from [\[Link\]](#)[1]
- Temple University Environmental Health & Safety. (2023). Halogenated Solvents in Laboratories: Segregation and Disposal Guide. Retrieved from [\[Link\]](#)[1]

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